

O-Benzoylhydroxylamine stability storage handling

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Compound Focus: O-Benzoylhydroxylamine

CAS No.: 54495-98-6

Cat. No.: S563283

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Frequently Asked Questions

Q1: What are the key hazards associated with O-Benzoylhydroxylamine? While a complete safety profile is not available, O-Benzoylhydroxylamine hydrochloride, a related compound, can cause skin irritation, serious eye irritation, and respiratory irritation [1]. Always consult the specific Safety Data Sheet (SDS) for the compound you are using.

Q2: Under what conditions should O-Benzoylhydroxylamine be stored? The compound is **hygroscopic and air-sensitive** [1]. It must be stored under the following conditions to maintain stability:

- **Environment:** In a **tightly closed container**, kept in a **dry** place [1].
- **Atmosphere:** It is recommended to **store under an inert gas** (e.g., nitrogen or argon) to prevent decomposition [1].

Q3: What should I avoid when handling this compound?

- **Incompatible Materials:** Avoid strong oxidizing agents [1].
- **Specific Hazard:** Use caution in contact with nitrites, nitrates, or nitrous acid, as this may lead to the liberation of nitrosamines [1].
- **General Handling:** Avoid generating dusts and ensure adequate ventilation. Use personal protective equipment as required [1].

Q4: I am not getting the desired product in my N-trifluoromethylation reaction. What could be wrong? A copper-mediated method using **O-Benzoylhydroxylamines** is a robust route to N-CF₃ amines [2]. If your yield is low, consider these troubleshooting steps based on the optimization study [2]:

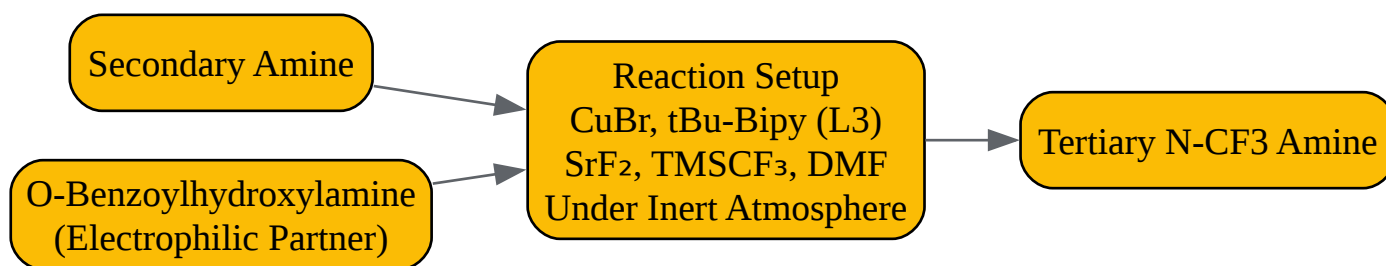
- **Check your copper source:** The study found that switching from CuCl to CuBr improved yields.
- **Re-evaluate your fluoride source:** Several fluoride activators can work, including SrF₂, NaF, and AgF.
- **Verify your ligand:** The optimized protocol uses *t*Bu-Bipy (L3) as a ligand.
- **Confirm your substrate:** The method is effective for the N-trifluoromethylation of **secondary amines** but is unsuccessful for secondary N-CF₃ amines, amides, and sulfonamides [2].

Experimental Protocol: Copper-Mediated N-Trifluoromethylation

The following methodology provides a detailed protocol for using **O-Benzoylhydroxylamines** as electrophilic amination reagents in the synthesis of N-CF₃ amines [2].

Objective: To synthesize tertiary N-CF₃ amines from secondary amines via a copper-mediated reaction with **O-Benzoylhydroxylamines** and TMSCF₃.

Reaction Scheme:



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Materials:

- Secondary amine (starting material, 0.322 mmol)
- **O-Benzoylhydroxylamine** (electrophilic partner, 1.0 equiv)
- CuBr (copper source)
- *t*Bu-Bipy (L3, ligand)

- SrF₂ (fluoride source)
- Trifluoromethyltrimethylsilane (TMSCF₃, CF₃ source)
- Anhydrous DMF (solvent)

Procedure:

- **Reaction Setup:** In a flame-dried reaction vessel, charge CuBr, *t*Bu-Bipy (L3), and SrF₂.
- **Add Solvents and Reagents:** Under an inert atmosphere (e.g., nitrogen or argon), add anhydrous DMF, your secondary amine substrate, and **O-Benzoylhydroxylamine**.
- **Add CF₃ Source:** Add TMSCF₃ to the reaction mixture.
- **Stir and Monitor:** Stir the reaction mixture at room temperature and monitor by TLC or LCMS until completion.
- **Work-up:** Upon completion, quench the reaction with a saturated aqueous solution of ammonium chloride.
- **Extraction:** Extract the aqueous layer with ethyl acetate (3 x 10 mL).
- **Purification:** Combine the organic layers, dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography.

Notes:

- This protocol is operationally simple and uses mild conditions and inexpensive reagents [2].
- The method tolerates a wide range of functional groups, including amides, carbamates, halogens, and esters [2].
- **Limitation:** This method is not applicable for the synthesis of secondary N-CF₃ amines, which are often unstable [2].

Data Summary Tables

The optimization of the copper-mediated reaction identified key factors for success [2]. The data below summarizes the effect of different components.

Table 1: Key Reaction Component Optimization

Component	Sub-optimal Choice	Optimized Choice	Effect on Yield
Copper Source	CuCl	CuBr	Increased
Fluoride Source	AgF	SrF ₂	Increased

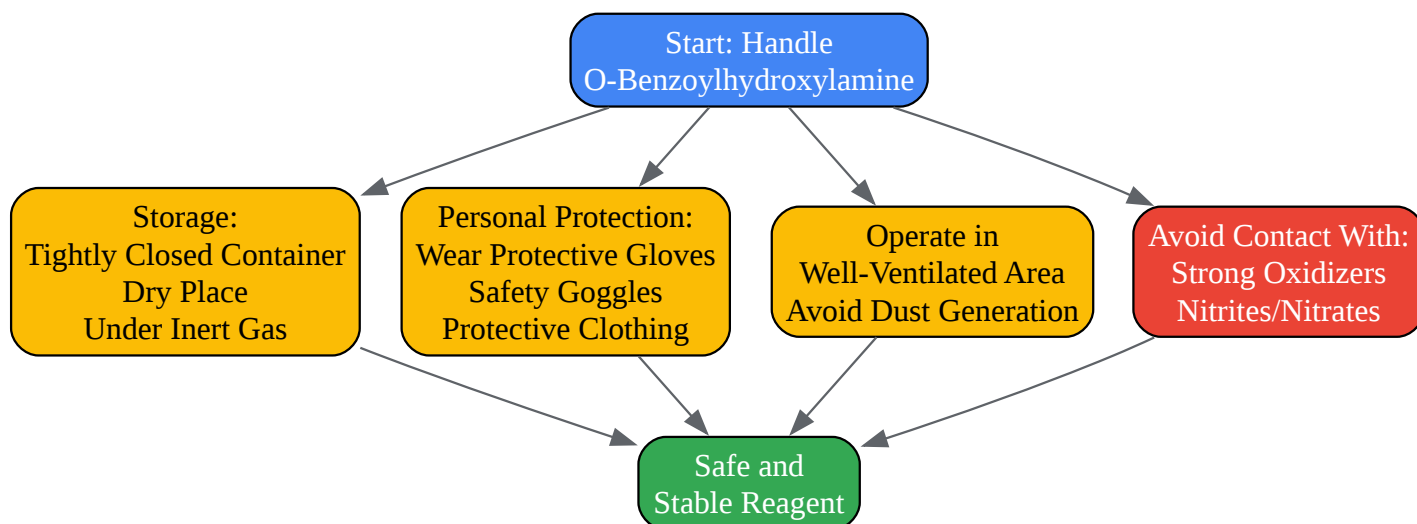
Component	Sub-optimal Choice	Optimized Choice	Effect on Yield
Ligand	None or other bipyridines	<i>t</i> Bu-Bipy (L3)	Increased

Table 2: Tolerated Functional Groups in N-Trifluoromethylation [2]

Functional Group	Example in Substrate
Amide	2a, 2c, 2f
Carbamate	2b, 2e, 2g, 2i, 2s
Sulfonamide	2d
Halogen (F, Cl)	2k, 2q, 2w
Ester	2m
Nitrile	2t, 2v

Safety and Storage Workflow

Proper handling and storage are critical for working with sensitive chemicals like **O-Benzoylhydroxylamine**. The following workflow outlines the key steps based on general safety guidelines for related compounds [1].



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References

1. O-Benzylhydroxylamine hydrochloride - Safety Data Sheet [chemicalbook.com]
2. Copper-Mediated N-Trifluoromethylation of O- ... [pmc.ncbi.nlm.nih.gov]

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